

Essential Safety and Logistical Information for Handling (R)-2-Hydroxymethylpropanoic Acid

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Compound of Interest

Compound Name: (R)-2-Hydroxymethylpropanoic acid

Cat. No.: B159078

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **(R)-2-Hydroxymethylpropanoic acid** are critical for laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound.

(R)-2-Hydroxymethylpropanoic acid, also known as 2,2-Bis(hydroxymethyl)propionic acid, is considered a hazardous substance that can cause serious eye irritation and may cause respiratory irritation.[1][2] Adherence to strict safety protocols during handling and disposal is paramount.

Hazard Identification and Personal Protective Equipment (PPE)

Understanding the hazards associated with **(R)-2-Hydroxymethylpropanoic acid** is the first step in determining the appropriate personal protective equipment.

Hazard Summary:

Hazard Statement	Classification	GHS Codes
Causes serious eye irritation	Eye Irritation Category 2	H319
May cause respiratory irritation	Specific target organ toxicity, single exposure (Respiratory system) Category 3	H335
May cause skin irritation	Skin Irritation (Not a primary classification but noted as a potential hazard)	-

Recommended Personal Protective Equipment (PPE):

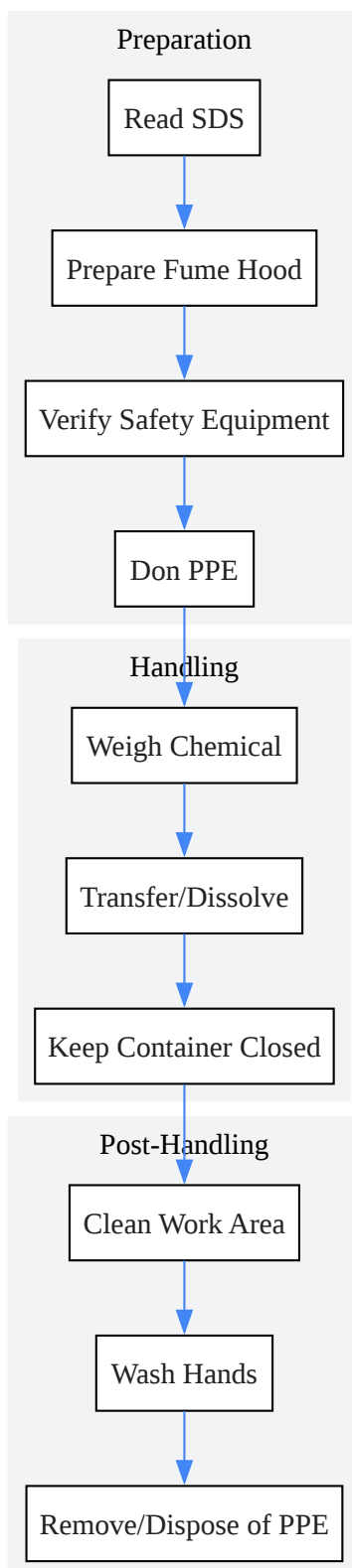
Protection Type	Recommendation	Details
Eye Protection	Chemical splash goggles or a face shield. [3] [4] [5]	Safety glasses are not sufficient. [4] Ensure that eyewash stations and safety showers are close to the workstation. [1]
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are suitable options. [6] [7] Inspect gloves for any damage before use and wash hands thoroughly after removal. [8] [9]
Skin and Body Protection	Lab coat, apron, or coveralls. [4] [10]	Wear a long-sleeved lab coat and closed-toe shoes. [6] For tasks with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat. [4]
Respiratory Protection	Use in a well-ventilated area.	Work should be conducted in a chemical fume hood, especially when handling the powder form to avoid dust formation. [1] [6] [11] If ventilation is inadequate, a NIOSH/MSHA-approved respirator may be necessary. [10]

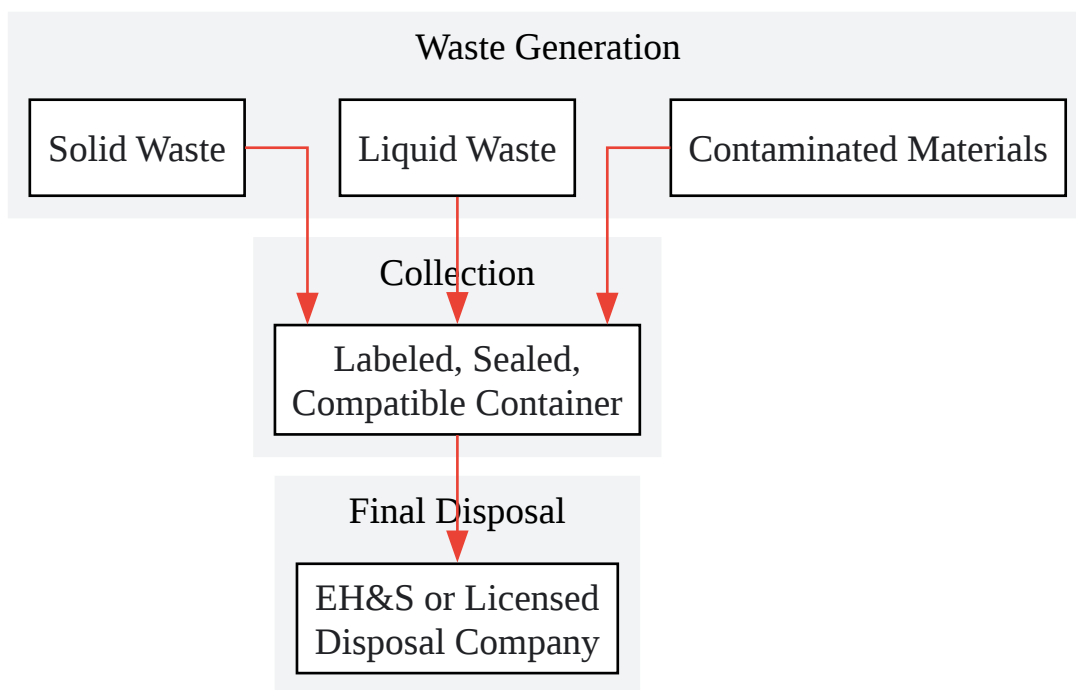
Operational Plan: Step-by-Step Handling Procedure

Adherence to a standardized operational procedure is crucial to minimize exposure and prevent accidents.

- Preparation:
 - Before handling, thoroughly read the Safety Data Sheet (SDS).[\[4\]](#)[\[6\]](#)

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.[\[9\]](#)
- Verify that an eyewash station and safety shower are accessible and operational.[\[1\]](#)
- Put on all required PPE as detailed in the table above.[\[6\]](#)
- Handling:
 - Avoid all personal contact, including inhalation of dust or fumes.[\[12\]](#)
 - Weigh out only the necessary amount of the chemical.[\[8\]](#)
 - When transferring the solid, use a scoop or spatula to minimize dust generation.
 - If creating a solution, always add the acid to the solvent, never the other way around.[\[8\]](#)
 - Keep containers tightly closed when not in use.[\[1\]](#)
- Post-Handling:
 - Clean the work area thoroughly after the procedure is complete.
 - Wash hands and any exposed skin with soap and water before leaving the laboratory.[\[8\]](#)[\[9\]](#)
 - Remove and properly store or dispose of PPE.[\[8\]](#) Contaminated clothing should be washed separately before reuse.[\[10\]](#)





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